

Commercial Suppliers of 4- Phenylcyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: *4-Phenylcyclohexanone*

Cat. No.: *B041837*

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For researchers, scientists, and professionals in drug development, the procurement of high-quality chemical reagents is a critical foundation for successful experimentation and innovation. This guide provides an in-depth overview of commercial suppliers for **4-Phenylcyclohexanone** (CAS No. 4894-75-1), a versatile ketone building block. We present a comparative summary of supplier specifications, relevant chemical data, and illustrative workflows to aid in sourcing this compound.

Supplier and Specification Overview

The following table summarizes the offerings for **4-Phenylcyclohexanone** from a selection of prominent chemical suppliers. This data facilitates a comparative analysis of purity, available quantities, and key physical properties to inform purchasing decisions.

| Supplier | Product Number(s) | Purity/Assay | Form | Melting Point (°C) | Boiling Point (°C) |
|--|--|---------------|---|--------------------|---------------------------|
| Thermo Scientific Chemicals (Alfa Aesar) | L08614, AC18794005 0, AC18794010 0, AC18794050 0 | ≥98.0% (GC) | Crystals or powder | 76.0-82.0 | 158-160 @ 16mm Hg [1] [2] |
| Sigma-Aldrich | 196231 | ≥98% | Solid | 73-77 | 158-160 @ 16mm Hg [1] [2] |
| Tokyo Chemical Industry (TCI) | P0975 | >98.0% (GC) | White to Almost white powder to crystal | 77.0-80.0 | Not specified |
| ChemScene | CS-W008596 | ≥97% | Not specified | Not specified | Not specified |
| Parchem | Not specified | Not specified | Not specified | 73-77 | 158-160 @ 16mm Hg [2] |
| CP Lab Safety | Not specified | min 98% | Not specified | Not specified | Not specified |

Physicochemical Properties

| Property | Value | Reference |
|-------------------|---|--|
| CAS Number | 4894-75-1 | [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] |
| Molecular Formula | C ₁₂ H ₁₄ O | [1] [3] [4] [5] [6] |
| Molecular Weight | 174.24 g/mol | [1] [4] [5] [6] [11] |
| Appearance | White to cream or off-white crystals or powder | [1] [3] |
| Flash Point | 100 °C (closed cup) | [1] [2] |
| Water Solubility | Slightly soluble | [1] [2] |
| Storage | Room temperature, in a dry and sealed environment | [1] [4] |

Experimental Protocols and Applications

4-Phenylcyclohexanone is a valuable intermediate in organic synthesis. For instance, it is utilized in the Wittig reaction to form alkenes. While specific, detailed experimental protocols are proprietary to individual research labs, a general methodology for a Wittig reaction involving this ketone is outlined below.

General Protocol: Wittig Reaction of 4-Phenylcyclohexanone

This protocol describes the reaction of **4-Phenylcyclohexanone** with a phosphorus ylide, such as (carbethoxymethylene)triphenylphosphorane, to synthesize the corresponding alkene.

Materials:

- **4-Phenylcyclohexanone**
- (Carbethoxymethylene)triphenylphosphorane
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM))
- Round-bottom flask

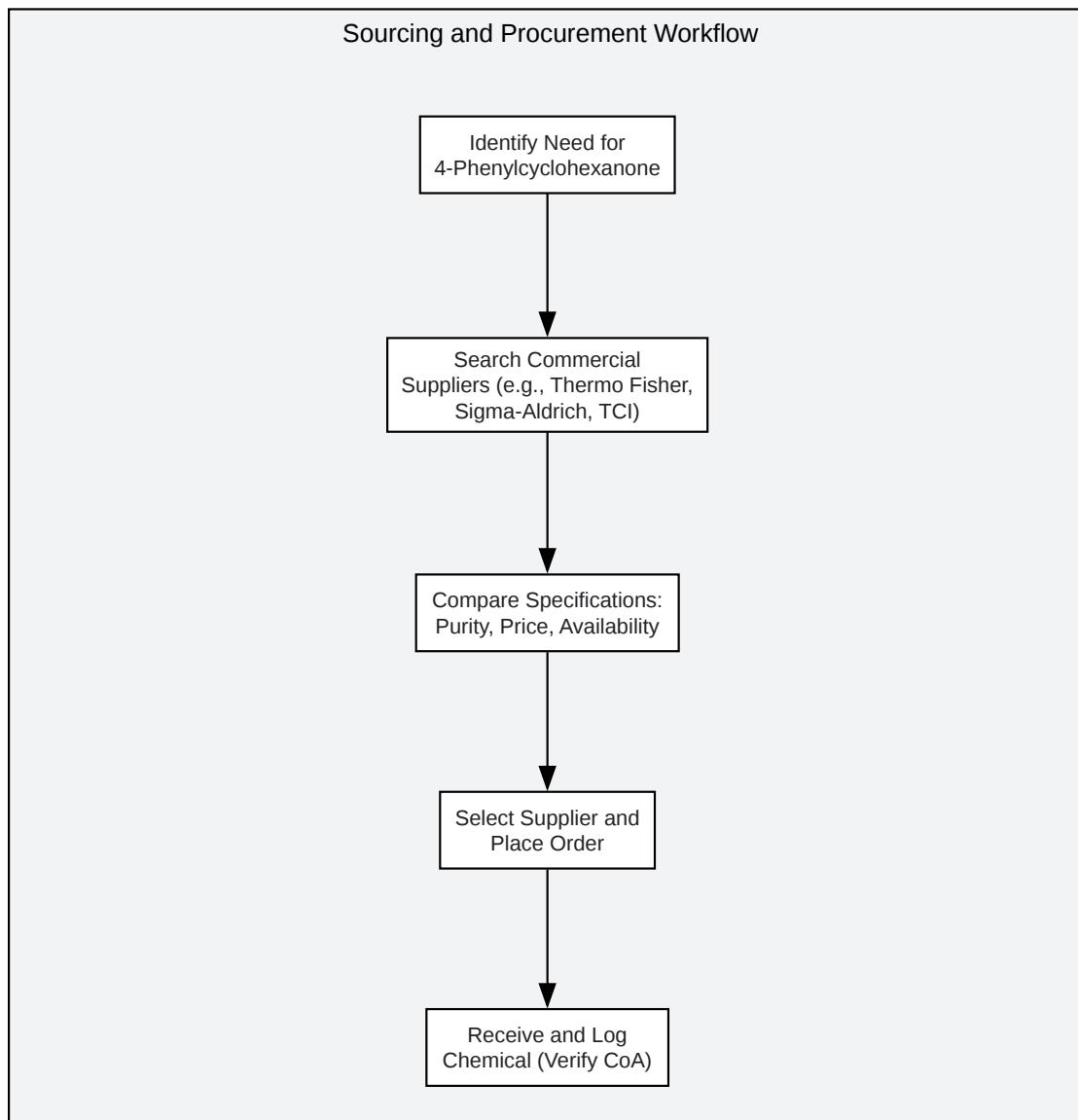
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard workup and purification reagents and equipment (e.g., silica gel for chromatography)

Methodology:

- Preparation: In a dry round-bottom flask under an inert atmosphere, dissolve the phosphonium salt in the chosen anhydrous solvent.
- Ylide Formation: Cool the solution in an ice bath and add a strong base (e.g., n-butyllithium, sodium hydride) dropwise to generate the phosphorus ylide. The formation of the ylide is often indicated by a color change.
- Reaction with Ketone: While maintaining the inert atmosphere and cooling, add a solution of **4-Phenylcyclohexanone** in the same anhydrous solvent to the ylide solution dropwise.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired alkene.

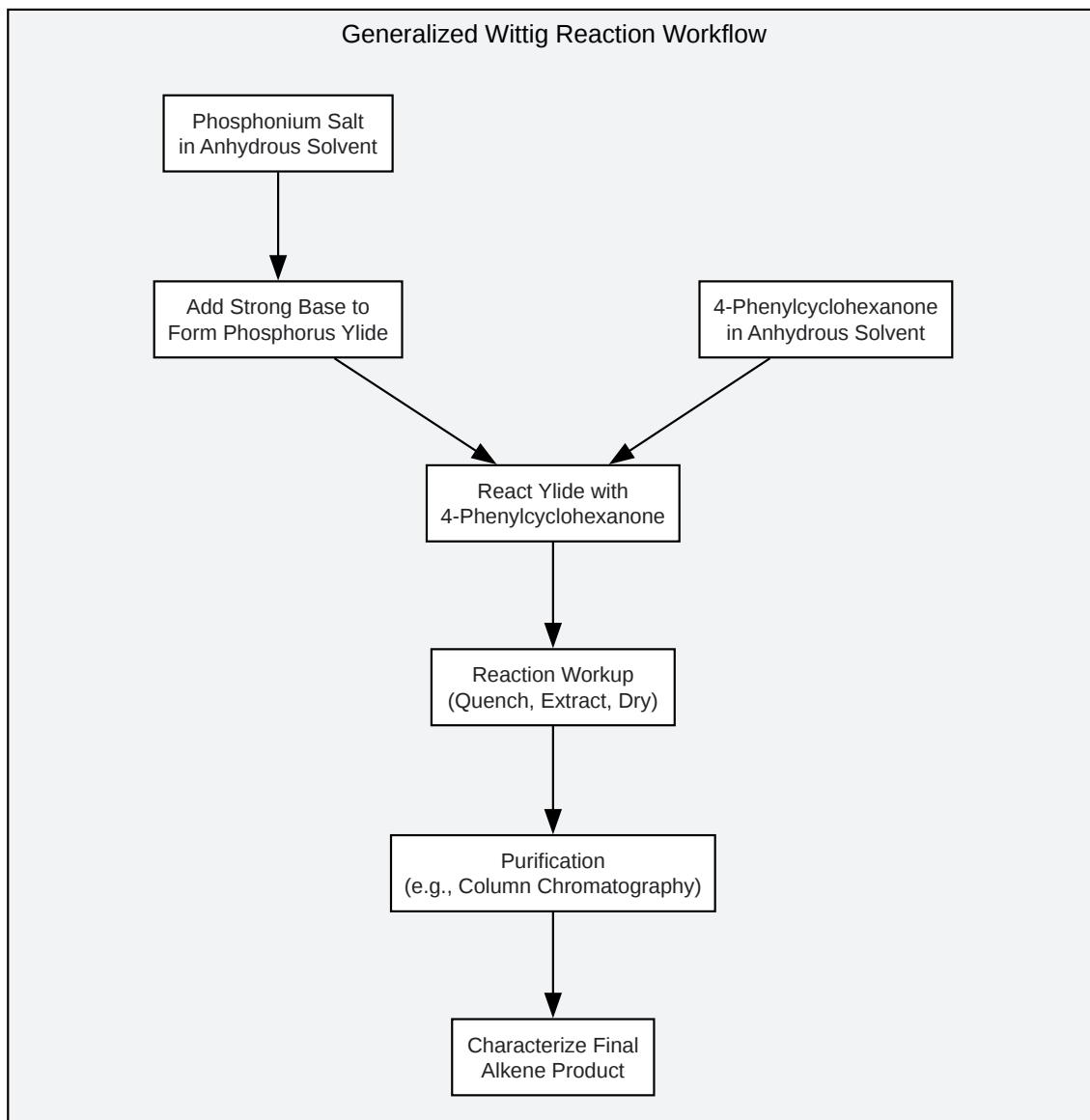
Logical and Experimental Workflows

To visualize the process of acquiring and utilizing **4-Phenylcyclohexanone**, the following diagrams are provided.



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Sourcing and Procurement Workflow for **4-Phenylcyclohexanone**.



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Generalized Workflow for a Wittig Reaction.

Safety Information

4-Phenylcyclohexanone is classified as an irritant.^[1] It is essential to handle this chemical in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.^[10] The GHS signal word for this compound is "Warning", with hazard statements including H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1]

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